

# Personal protective equipment for handling Dimethyl 3-methylglutarate

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## Compound of Interest

Compound Name: Dimethyl 3-methylglutarate

Cat. No.: B101244

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## Essential Safety and Handling Guide for Dimethyl 3-methylglutarate

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Dimethyl 3-methylglutarate**. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

While **Dimethyl 3-methylglutarate** is not classified as a hazardous substance or mixture under the Globally Harmonized System (GHS), it is imperative to follow standard laboratory safety practices to minimize exposure and mitigate potential risks. Vapors are heavier than air and may form explosive mixtures with air upon intense heating.<sup>[1]</sup>

## Physicochemical and Safety Data

A summary of key quantitative data for **Dimethyl 3-methylglutarate** and the closely related Dimethyl glutarate is provided below for easy reference and comparison.

Property	Dimethyl 3-methylglutarate	Dimethyl glutarate
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O <sub>4</sub>	C <sub>7</sub> H <sub>12</sub> O <sub>4</sub>
Molecular Weight	174.19 g/mol	160.17 g/mol
CAS Number	19013-37-7	1119-40-0
Appearance	Not specified (likely liquid)	Colorless liquid
Boiling Point	110 °C at 25 hPa	210 - 215 °C at 760 mmHg
Density	1.052 g/mL at 25 °C	1.087 g/mL
Flash Point	Not specified	103 °C (217.4 °F)
Explosive Limits	Forms explosive mixtures with air on intense heating. <a href="#">[1]</a>	Lower: 0.9%, Upper: 7.9%

## Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Dimethyl 3-methylglutarate** to ensure personal safety and prevent contamination.

- Eye and Face Protection:
  - Wear chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[2\]](#)
  - In cases of potential splashing, a face shield should be worn in addition to safety goggles.
- Skin and Body Protection:
  - A standard laboratory coat must be worn and kept buttoned.
  - Wear appropriate protective gloves, such as nitrile gloves, to prevent skin exposure.[\[2\]](#) Gloves should be inspected for integrity before each use and replaced immediately if contaminated or damaged.
  - Long pants and closed-toe shoes are required to protect the skin on the lower body and feet.

- Respiratory Protection:
  - Under normal laboratory conditions with adequate ventilation, respiratory protection is not required.[\[2\]](#)
  - If there is a risk of generating aerosols or mists, or if working in a poorly ventilated area, a NIOSH-approved respirator may be necessary.

## Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the standard procedure for safely handling **Dimethyl 3-methylglutarate** in a laboratory setting.

- Preparation:
  - Ensure that a safety data sheet (SDS) for **Dimethyl 3-methylglutarate** is accessible.
  - Verify that an eyewash station and safety shower are readily available and unobstructed.
  - Don all required personal protective equipment as detailed above.
  - Work within a well-ventilated area, preferably inside a chemical fume hood.
- Handling:
  - Carefully open the container to avoid splashing.
  - Use appropriate tools (e.g., pipette, graduated cylinder) to transfer the liquid.
  - Keep the container tightly closed when not in use.[\[3\]](#)
  - Avoid direct contact with skin, eyes, and clothing.[\[2\]](#)
  - Avoid inhalation of any vapors.[\[2\]](#)
- In Case of Exposure:
  - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[\[2\]](#) Remove contact lenses if present and easy to do. Seek medical

attention.[2]

- Skin Contact: Take off immediately all contaminated clothing.[1] Rinse the affected skin area with plenty of soap and water.
- Inhalation: Move the individual to fresh air.[1]
- Ingestion: Rinse the mouth with water and then drink plenty of water.[2] Do not induce vomiting. Seek medical attention if symptoms occur.[2]

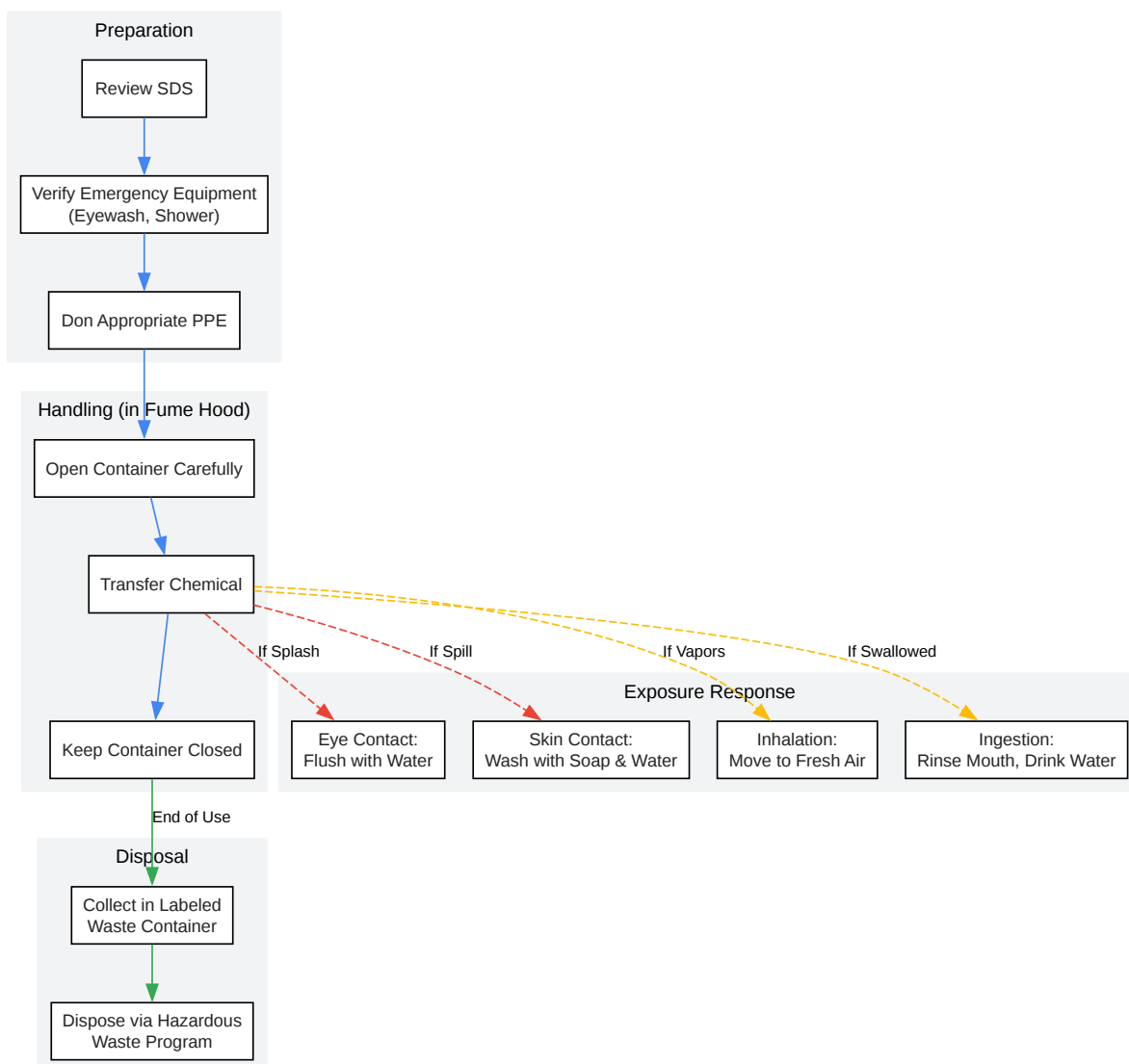
## Disposal Plan

Proper disposal of **Dimethyl 3-methylglutarate** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
  - Collect all waste containing **Dimethyl 3-methylglutarate** in a designated, properly labeled, and sealed container.
  - Do not mix with other waste streams unless explicitly permitted by your institution's waste management guidelines.[4]
- Disposal Procedure:
  - Dispose of the chemical waste through your institution's hazardous waste disposal program.
  - Follow all local, state, and federal regulations for chemical waste disposal.[1]
  - Do not pour down the drain or dispose of in regular trash.

## Workflow for Handling Dimethyl 3-methylglutarate

The following diagram illustrates the logical workflow for the safe handling of **Dimethyl 3-methylglutarate**, from initial preparation to final disposal.



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Caption: Safe handling workflow for **Dimethyl 3-methylglutarate**.

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## References

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